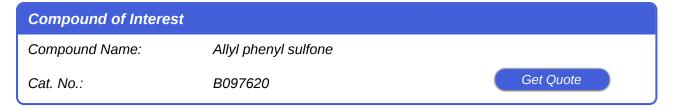


Allyl Phenyl Sulfone: A Technical Guide to its Safety and Hazards

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyl phenyl sulfone (CAS No: 16212-05-8) is a versatile organic compound utilized in organic synthesis as an intermediate for various pharmaceuticals and agrochemicals. Its reactivity, attributed to the allyl group, makes it a valuable synthon. However, this reactivity also necessitates a thorough understanding of its safety profile and potential hazards. This technical guide provides a comprehensive overview of the available safety data for allyl phenyl sulfone, including its physicochemical properties, toxicological profile, and associated hazards. All quantitative data is presented in structured tables for clarity and ease of comparison. Additionally, this guide outlines a general workflow for chemical hazard assessment and discusses potential metabolic pathways for sulfone-containing compounds, providing a broader context for risk evaluation in a research and drug development setting.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use. **Allyl phenyl sulfone** is a colorless to light yellow liquid with limited solubility in water but soluble in organic solvents like ethanol and ether. Key quantitative properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of Allyl Phenyl Sulfone



Property	Value	Reference(s)	
Molecular Formula	C9H10O2S	[1][2]	
Molecular Weight	182.24 g/mol	[1][3]	
CAS Number	16212-05-8	[2]	
Appearance	Colorless to light yellow liquid	[2]	
Boiling Point	324.7 ± 25.0 °C at 760 mmHg110-113 °C at 0.5 mmHg	[1][3][4]	
Density	1.1 ± 0.1 g/cm ³ 1.189 g/mL at 25 °C	[1][3][4]	
Flash Point	182.2 ± 15.8 °C>230 °F (>110 °C)113 °C (closed cup)	[1][3][4][5]	
Refractive Index	1.530n20/D 1.548	[1][3][4]	
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[1]	
LogP	1.40	[1]	
Water Solubility	Insoluble	[4]	

Hazard Identification and Classification

Allyl phenyl sulfone is classified as a hazardous substance. The primary hazards are related to its irritant properties.

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2][3][6]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[2][3][6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2][3][6]

The signal word for allyl phenyl sulfone is "Warning".[2][3]

Toxicological Data

The available toxicological data for **allyl phenyl sulfone** is limited. A lethal dose (LD50) has been determined in mice via the intravenous route.

Table 3: Acute Toxicity Data

Test Type	Route of Exposure	Species	Dose	Toxic Effects	Reference(s)
LD50	Intravenous	Mouse	320 mg/kg	Details of toxic effects not reported other than lethal dose value	[1]

No information is available regarding acute toxicity for oral or dermal routes of exposure.[2] Furthermore, there is no data available on germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[2]

Experimental Protocols

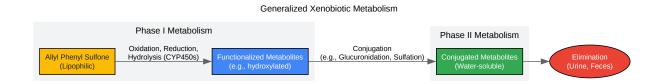


Detailed experimental protocols for the toxicological evaluation of **allyl phenyl sulfone** are not publicly available in the cited literature. However, standardized guidelines for assessing skin and eye irritation, as well as acute toxicity, are established by organizations such as the Organisation for Economic Co-operation and Development (OECD). It is presumed that the classification of **allyl phenyl sulfone** is based on studies following such recognized protocols.

For instance, a typical acute dermal irritation study (e.g., OECD Guideline 404) would involve the application of the substance to the shaved skin of laboratory animals (usually rabbits) and observing for signs of erythema and edema over a set period. Similarly, an acute eye irritation study (e.g., OECD Guideline 405) involves instilling the substance into the eye of an animal and grading the ocular lesions.

Signaling Pathways and Logical Relationships Generalized Metabolic Pathway for Xenobiotics

While specific metabolic pathways for **allyl phenyl sulfone** have not been detailed in the available literature, a general understanding of xenobiotic metabolism can provide insights into its potential biotransformation. Sulfone groups are generally stable; however, the allyl and phenyl moieties can be subject to metabolic reactions. The following diagram illustrates a generalized pathway for the metabolism of foreign compounds in the body.



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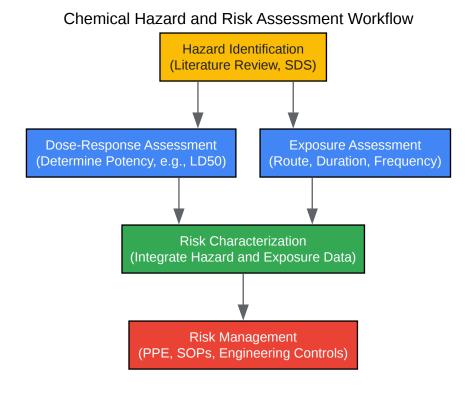
Caption: Generalized two-phase metabolism of xenobiotics.

Workflow for Chemical Hazard and Risk Assessment

For professionals in research and drug development, a structured approach to evaluating the safety of a chemical like **allyl phenyl sulfone** is crucial. The following diagram outlines a



typical workflow for hazard identification and risk assessment.



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Caption: A stepwise workflow for chemical hazard and risk assessment.

Safe Handling and First Aid

Given the identified hazards, appropriate precautions should be taken when handling **allyl phenyl sulfone**.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6] In case of insufficient ventilation, wear suitable respiratory equipment.[2]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe mist, vapors, or spray.
 [6]
- First Aid:
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops and persists.[2][6]



- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][6]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention.[2][6]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[2]

Fire and Explosion Hazards

Allyl phenyl sulfone is a combustible liquid.[3]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or foam.
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and sulfur oxides.[2][6]
- Firefighting: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Stability and Reactivity

Allyl phenyl sulfone is stable under normal conditions. However, it is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[6]

Conclusion

Allyl phenyl sulfone is a valuable chemical intermediate with defined hazards, primarily as a skin, eye, and respiratory irritant. The available data, while not exhaustive, provides a solid foundation for its safe use in a laboratory and research setting. Adherence to standard safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to mitigate the risks associated with its handling. For drug development professionals, understanding the potential for metabolic transformation and following a structured risk assessment process are critical for ensuring the safety of new chemical entities derived from or containing the allyl phenyl sulfone scaffold. Further research into the detailed



toxicological profile and metabolic fate of this compound would be beneficial for a more comprehensive risk characterization.

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